

molecular weight and density of calcium chlorate dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium chlorate dihydrate

Cat. No.: B159063

[Get Quote](#)

An In-depth Technical Guide to Calcium Chlorate Dihydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **calcium chlorate dihydrate** ($\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$), with a focus on its molecular weight and density. This document also outlines a standard experimental protocol for the determination of its density.

Physicochemical Properties

Calcium chlorate dihydrate is an inorganic compound that presents as white to yellowish crystalline solids. It is known for its role as a strong oxidizer.^[1] The key quantitative properties of this compound are summarized in the table below.

Property	Value	Unit
Molecular Weight	243.01	g/mol ^{[1][2][3]}
Density	2.711	g/cm ³ ^{[1][2][4]}
Decomposition Temperature	100	°C ^[2]
Molecular Formula	$\text{CaCl}_2\text{H}_4\text{O}_8$	- ^{[1][3][4]}

Experimental Protocol: Determination of Density via Gas Pycnometry

The density of a solid material like **calcium chlorate dihydrate** can be accurately determined using gas pycnometry. This method is preferred for its precision and its ability to measure the true volume of the solid, excluding pore and inter-particle volumes.

Objective: To determine the true density of a **calcium chlorate dihydrate** sample.

Materials and Equipment:

- Gas pycnometer
- Helium gas (or other inert gas) of high purity
- Analytical balance (accurate to ± 0.0001 g)
- Sample of **calcium chlorate dihydrate**
- Spatula
- Sample cell of a known volume

Procedure:

- Sample Preparation: Ensure the **calcium chlorate dihydrate** sample is dry and at a stable room temperature.
- Mass Measurement: Accurately weigh the empty sample cell using the analytical balance and record the mass.
- Sample Loading: Carefully add the **calcium chlorate dihydrate** sample to the sample cell. The amount of sample should be sufficient to ensure accurate volume measurement, typically filling a significant portion of the cell's volume without being overfilled.
- Mass Measurement with Sample: Weigh the sample cell containing the **calcium chlorate dihydrate** and record the total mass. The mass of the sample is the difference between this

mass and the mass of the empty cell.

- Gas Pycnometry Analysis:
 - Place the loaded sample cell into the analysis chamber of the gas pycnometer.
 - Seal the chamber and initiate the analysis sequence according to the instrument's operating manual.
 - The instrument will automatically purge the chamber with helium gas to remove air and moisture, then pressurize the chamber to a set pressure.
 - The gas will then be expanded into a reference chamber of a known volume.
 - The pressure drop is measured, and from this, the volume of the solid sample is calculated using the gas laws.
 - The instrument will typically perform multiple runs to ensure the stability and reproducibility of the volume measurement.
- Data Calculation: The density (ρ) of the sample is calculated using the following formula:

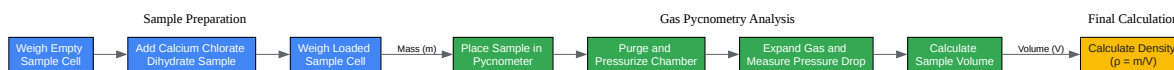
$$\rho = m / V$$

where:

- m = mass of the **calcium chlorate dihydrate** sample
 - V = volume of the **calcium chlorate dihydrate** sample as determined by the gas pycnometer.
- Data Reporting: The final density value should be reported in g/cm^3 , along with the standard deviation of the measurements if multiple samples were analyzed.

Logical Workflow for Density Determination

The following diagram illustrates the logical workflow for determining the density of **calcium chlorate dihydrate** using gas pycnometry.



[Click to download full resolution via product page](#)

Caption: Workflow for density determination via gas pycnometry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Calcium chlorate dihydrate | 10035-05-9 [smolecule.com]
- 2. calcium chlorate dihydrate [chemister.ru]
- 3. Calcium chlorate dihydrate | CaCl2H4O8 | CID 197888 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [molecular weight and density of calcium chlorate dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159063#molecular-weight-and-density-of-calcium-chlorate-dihydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com